

AP14145 stability in solution and proper storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AP14145

Cat. No.: B14907752

[Get Quote](#)

AP14145 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **AP14145**.

Frequently Asked Questions (FAQs)

Q1: What is **AP14145**?

A: **AP14145** is a potent and selective negative allosteric modulator of small-conductance calcium-activated potassium (KCa2 or SK) channels.^{[1][2]} It specifically targets KCa2.2 (SK2) and KCa2.3 (SK3) subtypes with an IC50 of approximately 1.1 μ M.^[1] Its mechanism involves decreasing the channel's sensitivity to intracellular Ca²⁺, thereby inhibiting channel activity.^[3] ^[4] This modulation is strongly dependent on the S508 and A533 amino acid residues within the channel's inner pore.^{[2][3]} **AP14145** is utilized in research to study the physiological roles of KCa2 channels and as a potential therapeutic agent for conditions like atrial fibrillation.^[5]

Q2: How should I store the solid form of **AP14145**?

A: The solid, powdered form of **AP14145** hydrochloride should be stored at -20°C in a tightly sealed container, protected from moisture.^{[1][4]}

Q3: What is the best way to prepare and store stock solutions of **AP14145**?

A: It is recommended to prepare concentrated stock solutions in a suitable organic solvent like DMSO or ethanol.[4] These stock solutions should then be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C. For short-term storage (1 month), -20°C is acceptable, while for long-term storage (up to 6 months), -80°C is recommended.[1] On the day of the experiment, an aliquot can be thawed and diluted to the final working concentration in the appropriate experimental buffer.[3][6]

Q4: What are the recommended solvents for **AP14145**?

A: **AP14145** hydrochloride is soluble in both DMSO and ethanol up to a concentration of 100 mM.[4] For in vivo studies, a common vehicle consists of 50% polyethylene glycol (PEG) 400 and 50% sterile saline.[3]

Q5: How stable is **AP14145** in aqueous experimental buffers?

A: While specific stability data in various aqueous buffers is not extensively published, the common practice reported in literature is to dilute the stock solution into the aqueous experimental medium on the day of the experiment.[3][6] This suggests that the long-term stability of **AP14145** at low concentrations in aqueous solutions may be limited. For best results and to ensure compound integrity, it is advisable to prepare fresh dilutions for each experiment.

Data Summary Tables

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid	-20°C	Long-term	Keep sealed and away from moisture. [1]
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1]
(in DMSO/Ethanol)	-80°C	Up to 6 months	Recommended for long-term storage.[1]
Working Dilution	Room Temperature	< 1 day	Prepare fresh on the day of the experiment. [3][6]

Table 2: Solubility Specifications

Solvent	Maximum Concentration	Reference
DMSO	100 mM	[4]
Ethanol	100 mM	[4]

Table 3: Key Biological Activity Data

Target	Parameter	Value	Notes
hKCa2.2 (SK2)	IC50	1.1 ± 0.3 µM	Negative allosteric modulator.[3]
hKCa2.3 (SK3)	IC50	1.1 ± 0.3 µM	Negative allosteric modulator.[3]
hKCa2.3 (SK3)	EC50 Shift (Ca2+)	~3-fold increase	AP14145 (10 µM) increases EC50 from 0.36 to 1.2 µM.[3][4]
hERG (Kv11.1)	IC50	71.8 µM	Shows selectivity for KCa2 over hERG channels.[1]

Troubleshooting Guide

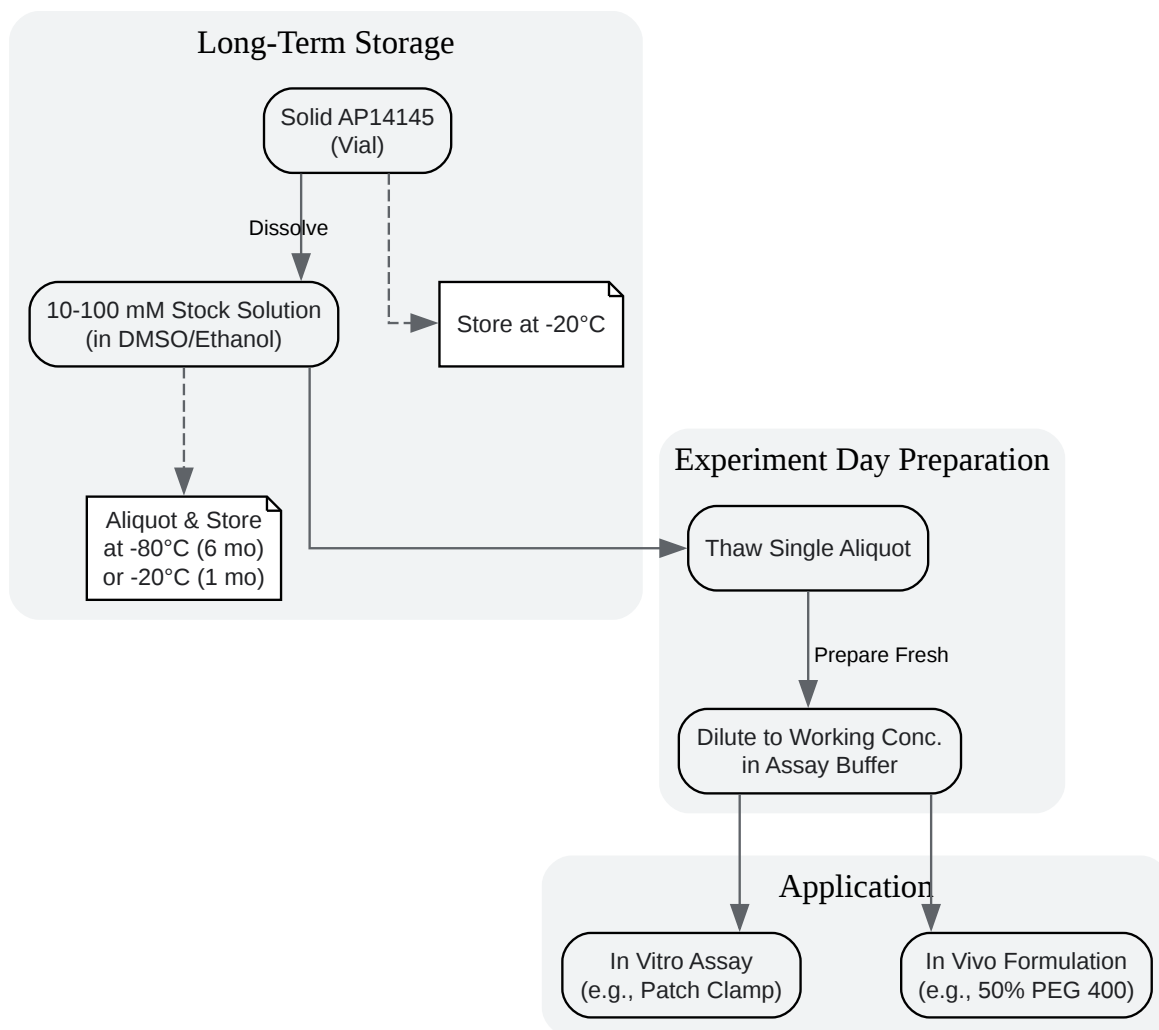
Issue	Potential Cause	Recommended Solution
Inconsistent or weaker-than-expected results.	1. Compound Degradation: Improper storage or multiple freeze-thaw cycles of the stock solution. 2. Precipitation: Compound precipitating out of the aqueous buffer at the working concentration.	1. Use a fresh aliquot of the stock solution stored at -80°C. Prepare fresh working dilutions for each experiment. 2. Check the final concentration of the organic solvent (e.g., DMSO) in your aqueous buffer; keep it low (typically <0.1%). Visually inspect for any precipitate. Consider using a different buffer or adding a surfactant if compatible with your assay.
No observable biological effect.	1. Incorrect Dilution: Calculation error during the preparation of stock or working solutions. 2. Compound Inactivity: The compound may have degraded due to improper storage or handling.	1. Double-check all calculations. When preparing stock solutions, always use the batch-specific molecular weight found on the Certificate of Analysis. ^[4] 2. Test the compound in a well-established positive control assay to confirm its activity. If it fails, obtain a new vial of the compound.
Precipitate forms when diluting into aqueous buffer.	1. Low Solubility: The final concentration exceeds the solubility limit in the aqueous medium. 2. Buffer Incompatibility: The pH or composition of the buffer may promote precipitation.	1. Decrease the final concentration of AP14145. Ensure the concentration of the organic solvent from the stock solution is minimal. 2. Test the solubility in different buffers. For in vivo work, consider using a vehicle like 50% PEG 400 in saline. ^[3]

Experimental Protocols & Workflows

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh the required mass of **AP14145** hydrochloride (MW: 398.81, but always confirm with the batch-specific Certificate of Analysis).[4]
- Calculate Solvent Volume: Use the following formula to determine the volume of DMSO needed: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molarity (mol/L)})$
- Dissolution: Add the calculated volume of high-purity, anhydrous DMSO to the solid compound. Vortex gently until the solid is completely dissolved.
- Storage: Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. Store at -80°C for up to 6 months.[1]

AP14145 Handling and Preparation Workflow



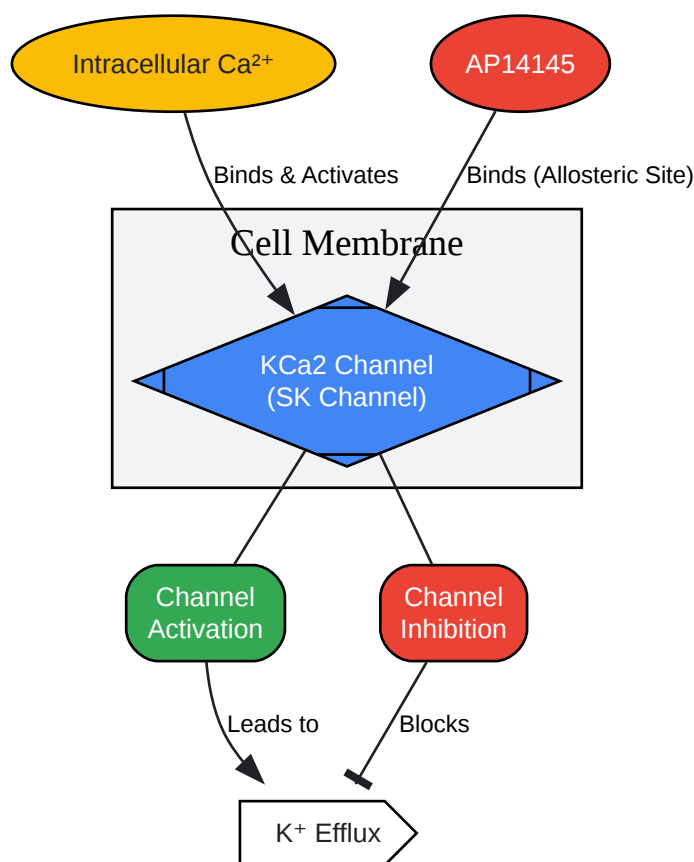
[Click to download full resolution via product page](#)

Caption: Recommended workflow for storing and preparing **AP14145** solutions.

Mechanism of Action Diagram

Modulation of KCa2 Channel by **AP14145**

AP14145 acts as a negative allosteric modulator of the KCa2 channel. It binds to the channel protein, away from the calcium-binding site, and reduces the channel's sensitivity to intracellular Ca²⁺. This inhibitory action prevents the channel from opening, even at calcium concentrations that would normally activate it, thus reducing K⁺ efflux from the cell.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biocat.com [biocat.com]
- 3. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium (KCa2) channels - PMC [pmc.ncbi.nlm.nih.gov]
- 4. AP 14145 hydrochloride | Calcium-Activated Potassium Channels | Tocris Bioscience [tocris.com]

- 5. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium (KCa 2) channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Frontiers | The KCa2 Channel Inhibitor AP14145, But Not Dofetilide or Ondansetron, Provides Functional Atrial Selectivity in Guinea Pig Hearts [frontiersin.org]
- To cite this document: BenchChem. [AP14145 stability in solution and proper storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14907752#ap14145-stability-in-solution-and-proper-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com